

long-term storage conditions for Rengyol powder

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Compound of Interest

Compound Name: Rengyol

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Technical Support Center: Resveratrol Powder

Disclaimer: Initial searches for "**Rengyol** powder" did not yield any relevant results. This guide has been developed based on the assumption that the intended topic was Resveratrol powder, a widely studied compound in scientific research.

This technical support center provides researchers, scientists, and drug development professionals with essential information on the long-term storage, handling, and experimental use of Resveratrol powder.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for solid Resveratrol powder? A1: For long-term stability, solid Resveratrol powder should be stored at -20°C in a tightly sealed container, protected from light.^[1] Under these conditions, it can be stable for at least four years.^[1] For shorter periods, storage at 2-8°C is also acceptable.^[2]

Q2: How should I prepare a stock solution of Resveratrol? A2: Resveratrol has low solubility in water but is soluble in organic solvents.^{[1][3]} A stock solution can be made by dissolving Resveratrol in solvents like Dimethyl Sulfoxide (DMSO), ethanol, or dimethylformamide (DMF).^[1] For example, solubility is approximately 50 mg/mL in ethanol and DMSO, and 100 mg/mL in DMF.^[1] It is recommended to purge the solvent with an inert gas before dissolving the powder.^[1]

Q3: How do I store Resveratrol stock solutions? A3: After reconstitution in a solvent like DMSO, it is best to create single-use aliquots and freeze them at -20°C.[2] Stock solutions stored this way are stable for up to three months.[2] Avoid repeated freeze-thaw cycles.

Q4: Is Resveratrol sensitive to light? A4: Yes, trans-Resveratrol, the more biologically active isomer, is sensitive to light. Exposure to UV radiation can cause it to convert to the less active cis-form.[4] Therefore, both the solid powder and solutions should be protected from light by using amber vials or by wrapping containers in foil.[4][5]

Q5: What are the main signaling pathways affected by Resveratrol? A5: Resveratrol is known to modulate several key signaling pathways. It is a well-known activator of Sirtuin 1 (SIRT1), a NAD⁺-dependent deacetylase involved in metabolism and longevity.[6] It also activates AMP-activated protein kinase (AMPK), a central regulator of cellular energy.[6] Additionally, Resveratrol has been shown to inhibit pathways like NF-κB, PI3K/AKT, and Wnt/β-catenin, which are often involved in inflammation and cancer.[7][8][9]

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Precipitation in Aqueous Media	Resveratrol has very low aqueous solubility (~0.1 mg/mL in PBS, pH 7.2).[1] The final concentration of the organic solvent (e.g., DMSO) from the stock solution may be too low to maintain solubility.	Ensure the final concentration of the organic solvent in your aqueous medium is sufficient to keep Resveratrol dissolved, but low enough to not cause cellular toxicity (typically <0.5% v/v for DMSO). Perform a solubility test with your specific medium.
Inconsistent Experimental Results	Degradation of Resveratrol in solution. Resveratrol is unstable in solutions with a neutral to alkaline pH (above 6.8) and can degrade rapidly.[4] Isomerization from trans- to cis-Resveratrol due to light exposure.[4]	Prepare fresh dilutions from a frozen stock solution immediately before each experiment. Protect all solutions from light. Ensure the pH of your experimental buffer or medium is slightly acidic to neutral for better stability.[4] Aqueous solutions should not be stored for more than one day.[1]
Low Bioactivity in Cell Culture	Use of the less active cis-isomer. Incorrect dosage. Resveratrol can have biphasic effects, where low and high doses produce opposite outcomes.[10]	Confirm the purity and isomeric form (trans-Resveratrol) of your powder. Perform a dose-response curve to determine the optimal concentration for your specific cell line and experimental endpoint. Concentrations used in cell culture often range from 10 μ M to 50 μ M.[11][12][13]
Difficulty Dissolving Powder	The powder is hydrophobic and does not readily dissolve in aqueous solutions.[14]	Use an appropriate organic solvent such as DMSO or ethanol to first create a concentrated stock solution

before making further dilutions in aqueous buffers.[1] For animal studies, mixing the powder with oily food like yogurt can improve absorption. [14]

Storage and Stability Data

The following tables summarize the key storage and stability parameters for Resveratrol.

Table 1: Long-Term Storage of Solid Resveratrol Powder

Parameter	Condition	Duration	Notes
Temperature	-20°C	≥ 4 years	Recommended for long-term storage. [1]
	2-8°C	Shorter-term	Suitable for routine use.[2]
Light	Protect from light	Always	Prevents isomerization to the cis-form.[4]

| Atmosphere | Tightly sealed container | Always | Protects from moisture and oxidation. |

Table 2: Stability of Resveratrol Solutions

Solvent	Storage Temperature	Stability	Notes
DMSO / Ethanol	-20°C	Up to 3 months	Aliquot to avoid freeze-thaw cycles. [2]

| Aqueous Buffer (e.g., PBS) | Room Temperature | < 1 day | Very poor stability; prepare fresh.
[1] Stability is highly pH-dependent and decreases rapidly above pH 6.8.[4] |

Experimental Protocols

Protocol: Preparation of Resveratrol for Cell Culture Experiments

1. Materials:

- trans-Resveratrol powder ($\geq 98\%$ purity)[1][2]
- Anhydrous DMSO
- Sterile, amber microcentrifuge tubes
- Sterile, complete cell culture medium (e.g., DMEM with 10% FBS)[15]

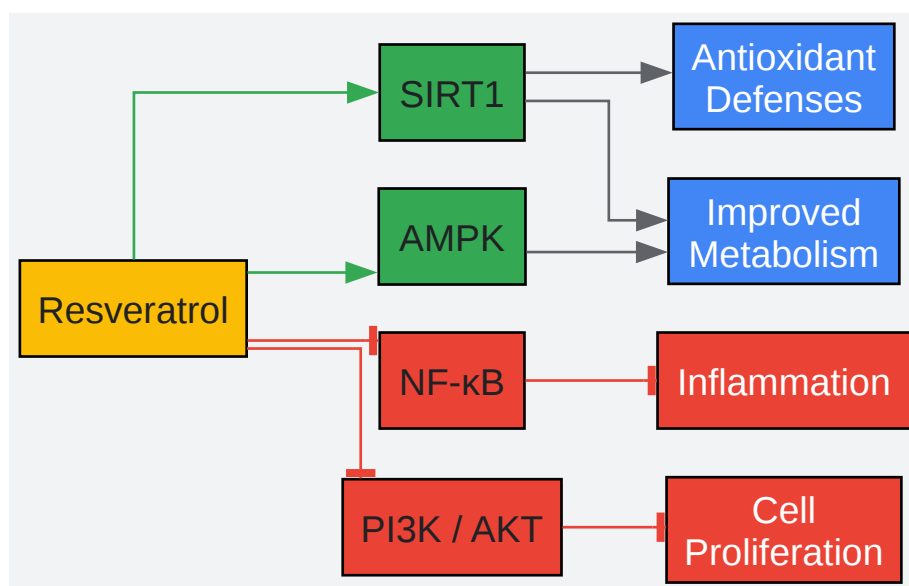
2. Procedure:

- Stock Solution Preparation (e.g., 50 mM):
 - Under sterile conditions (e.g., in a laminar flow hood), weigh out the required amount of trans-Resveratrol powder. (Molecular Weight: 228.24 g/mol).
 - Add the appropriate volume of anhydrous DMSO to achieve a 50 mM concentration. For example, to make 1 mL of a 50 mM stock, dissolve 11.41 mg of Resveratrol in 1 mL of DMSO.
 - Vortex thoroughly until the powder is completely dissolved.
 - Dispense into sterile, single-use aliquots (e.g., 20 μ L) in amber microcentrifuge tubes.
- Storage:
 - Store the aliquots at -20°C for up to 3 months.[2] Protect from light.
- Working Solution Preparation and Cell Treatment:

- For each experiment, thaw one aliquot of the 50 mM stock solution.
- Prepare a working solution by diluting the stock solution in complete cell culture medium. For example, to treat cells with 50 μ M Resveratrol, dilute the 50 mM stock 1:1000 in the medium.
- Ensure the final DMSO concentration in the culture medium is non-toxic (e.g., $\leq 0.1\%$). Remember to include a vehicle control (medium with the same final DMSO concentration) in your experiment.
- Remove the existing medium from your cultured cells and replace it with the medium containing the desired concentration of Resveratrol or the vehicle control.
- Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) before analysis.^[12]

Visualizations

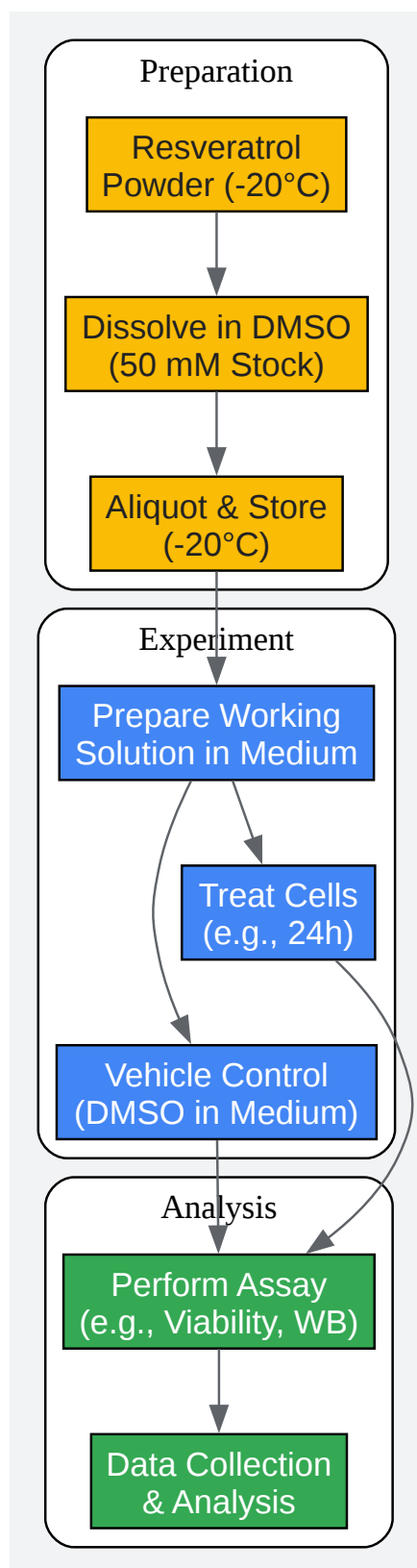
Signaling Pathway Diagram



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Caption: Key signaling pathways modulated by Resveratrol.

Experimental Workflow Diagram



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Caption: Workflow for a typical cell culture experiment.

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